

A Technical Guide to 7-Aminoclonazepam

Reference Standards for Research Applications

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Compound of Interest

Compound Name: 7-Aminoclonazepam

Cat. No.: B1198261

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **7-aminoclonazepam**, the primary metabolite of the benzodiazepine clonazepam. It is intended to serve as a core technical resource, detailing the compound's characteristics, commercially available reference standards, metabolic pathways, and validated analytical methodologies. The information compiled herein is essential for researchers engaged in clinical toxicology, forensic analysis, pharmacokinetic studies, and drug compliance monitoring.

Introduction to 7-Aminoclonazepam

7-Aminoclonazepam is the major and pharmacologically active metabolite of clonazepam (marketed as Klonopin or Rivotril).^[1] Clonazepam is extensively metabolized in the liver via nitroreduction, primarily by the Cytochrome P450 3A4 (CYP3A4) enzyme, to form **7-aminoclonazepam**.^{[1][2]} Due to the parent drug's extensive metabolism, with less than 0.5% excreted unchanged, **7-aminoclonazepam** serves as a critical biomarker for confirming clonazepam intake in urine drug testing and other toxicological screenings.

Beyond its role as a biomarker, **7-aminoclonazepam** exhibits pharmacological activity as a weak partial agonist at the benzodiazepine receptor (BZR), suggesting it may modify the clinical effects of clonazepam. Accurate quantification using certified reference standards is therefore paramount for reliable research and clinical diagnostics.

Physicochemical Properties and Certified Reference Standards

High-purity, certified reference standards are the foundation of any quantitative analytical method. They are used for instrument calibration, quality control, and the preparation of spiking solutions. Both neat material and solutions in various concentrations are commercially available.

Table 1: Physicochemical Properties of **7-Aminoclonazepam**

Property	Value	Source
Chemical Formula	C₁₅H₁₂ClN₃O	
Molecular Weight	285.73 g/mol	

| CAS Number | 4959-17-5 | |

Several suppliers, such as Cerilliant, provide certified reference materials (CRMs) for **7-aminoclonazepam**, including deuterated analogs for use as internal standards in mass spectrometry-based assays.

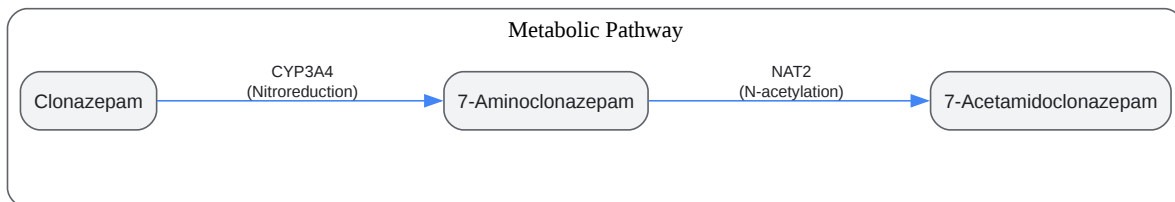
Table 2: Examples of Commercially Available **7-Aminoclonazepam** CRMs

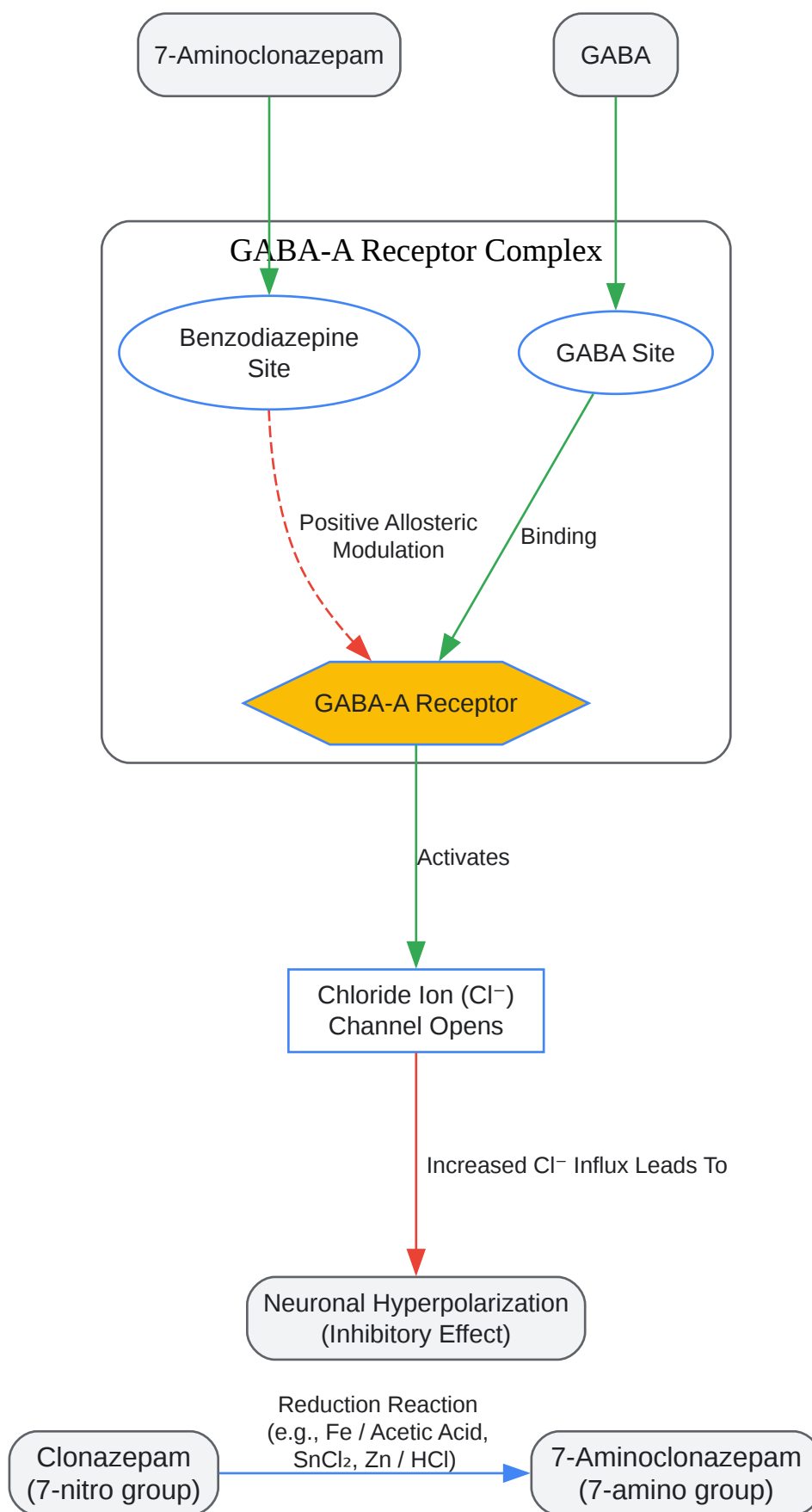
Product ID	Concentration	Solvent	Recommended Storage
A-915	100 µg/mL	Acetonitrile	Freeze
A-916	1.0 mg/mL	Acetonitrile	Refrigerate
A-917	100 µg/mL (7-Aminoclonazepam-D4)	Acetonitrile	N/A
A-924	1.0 mg/mL (7-Aminoclonazepam-D4)	Acetonitrile	N/A

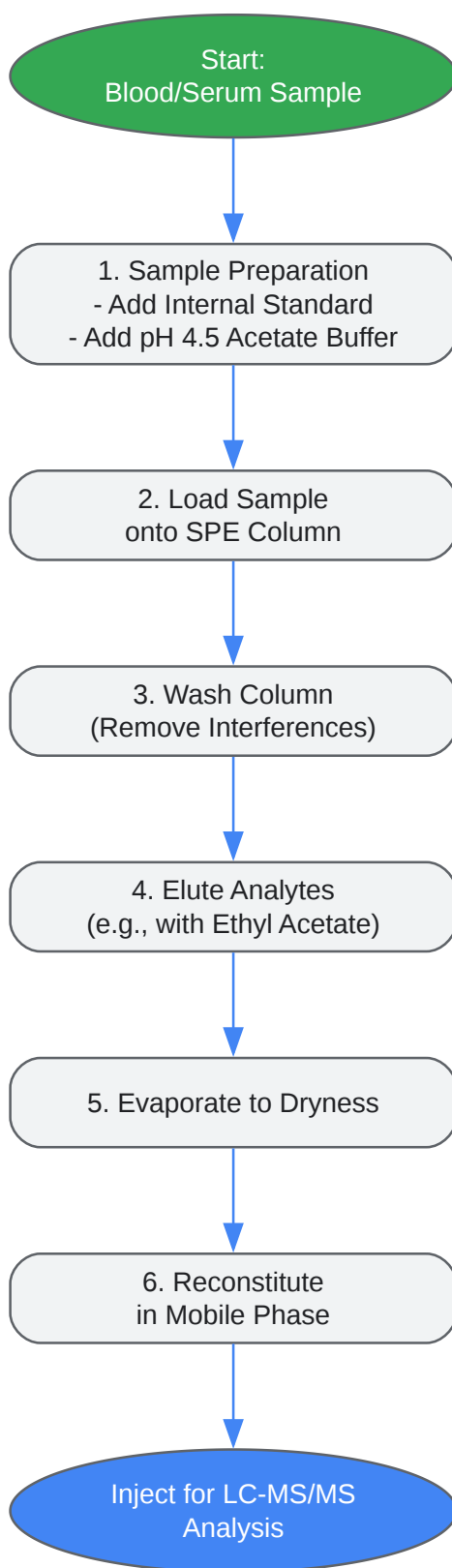
Data sourced from Cerilliant product listings.

Metabolism, Pharmacokinetics, and Detection

Clonazepam undergoes a two-step metabolic process. The initial and primary step is the reduction of its 7-nitro group to an amino group, forming **7-aminoclonazepam**. This is followed by acetylation, catalyzed by N-acetyltransferase 2 (NAT2), to form 7-acetamidoclonazepam.







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References

- 1. simpleandpractical.com [simpleandpractical.com]
- 2. Clonazepam - Wikipedia [en.wikipedia.org]
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